

A Technical Guide to the Solubility of m-Xylene-d10 in Organic Solvents

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Compound of Interest

Compound Name: ***m-Xylene-d10***

Cat. No.: ***B055782***

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **m-Xylene-d10**, a deuterated isotopologue of m-xylene. While specific quantitative solubility data for **m-Xylene-d10** is not extensively documented in publicly available literature, its solubility profile can be confidently inferred from the well-established properties of its non-deuterated counterpart, m-xylene. This guide synthesizes available information to provide a reliable resource for laboratory applications.

Core Concepts: Solubility of Deuterated Compounds

Deuteration, the replacement of protium (¹H) with deuterium (²H or D), is a common practice in various scientific disciplines, including NMR spectroscopy and metabolic studies. The substitution of hydrogen with deuterium results in a slight increase in molecular weight (from 106.17 g/mol for m-xylene to 116.23 g/mol for **m-Xylene-d10**) and can subtly influence physical properties such as boiling point and density.^{[1][2]} However, for the purposes of solubility in organic solvents, the fundamental intermolecular forces—primarily van der Waals forces in the case of nonpolar aromatic compounds like xylene—remain largely unchanged. Therefore, the solubility behavior of **m-Xylene-d10** is expected to closely mirror that of m-xylene.

Expected Solubility of m-Xylene-d10

Based on the known properties of m-xylene, **m-Xylene-d10** is expected to be miscible with a wide range of common organic solvents.[\[1\]](#)[\[3\]](#)[\[4\]](#) Miscibility implies that the two substances will mix in all proportions to form a homogeneous solution. This high degree of solubility is attributed to the nonpolar nature of the xylene molecule, which allows for favorable interactions with other nonpolar and moderately polar organic solvents.

The following table summarizes the expected solubility of **m-Xylene-d10** in a variety of organic solvents.

Organic Solvent	Expected Solubility
Acetone	Miscible [1]
Benzene	Miscible [4]
Diethyl Ether	Miscible [1] [4]
Ethanol	Miscible [1] [4]
Toluene	Miscible [4]
n-Heptane	Soluble
Tetrahydrofuran (THF)	Miscible
Chloroform	Miscible
Dichloromethane (DCM)	Miscible

In contrast, m-xylene has very low solubility in water.[\[1\]](#)[\[5\]](#) Consequently, **m-Xylene-d10** is also expected to be practically insoluble in aqueous solutions.

Experimental Protocol for Determining Miscibility

For applications requiring precise confirmation of solubility, the following general protocol can be employed to determine the miscibility of **m-Xylene-d10** in a given organic solvent at a specific temperature.

Objective: To qualitatively determine if **m-Xylene-d10** is miscible with a selected organic solvent at room temperature.

Materials:

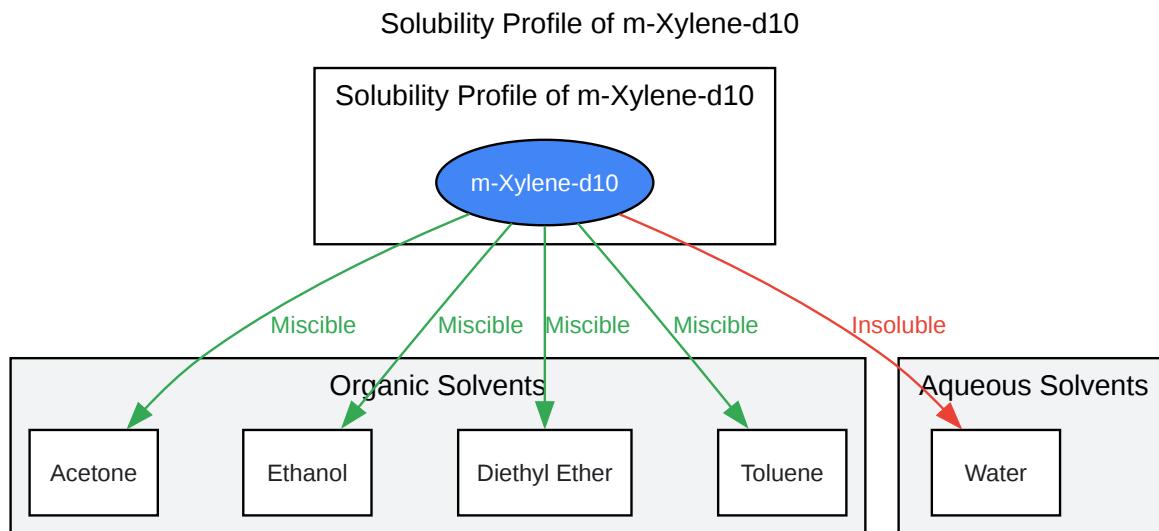
- **m-Xylene-d10**
- Organic solvent of interest (e.g., acetone, ethanol)
- Two clean, dry glass test tubes or vials
- Pipettes or graduated cylinders for volume measurement
- Vortex mixer (optional)

Procedure:

- Preparation: Ensure all glassware is clean and dry to prevent contamination.
- Initial Mixture: In the first test tube, add a known volume of the organic solvent (e.g., 1 mL). To this, add an equal volume of **m-Xylene-d10** (1 mL).
- Mixing: Cap the test tube and gently agitate the mixture. A vortex mixer can be used for more thorough mixing.
- Observation: Visually inspect the mixture against a well-lit background.
 - Miscible: A single, clear, homogeneous phase indicates that the two liquids are miscible.
 - Immiscible or Partially Soluble: The presence of two distinct layers, cloudiness (turbidity), or the formation of droplets indicates immiscibility or partial solubility.
- Varying Proportions: To further confirm miscibility, repeat the experiment with different volume ratios in the second test tube (e.g., 1 part **m-Xylene-d10** to 3 parts solvent, and 3 parts **m-Xylene-d10** to 1 part solvent). Observe for phase separation in each case.
- Documentation: Record the observations for each solvent tested.

Logical Relationship of m-Xylene-d10 Solubility

The following diagram illustrates the expected high solubility of **m-Xylene-d10** in common organic solvents, contrasted with its poor solubility in water.



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